

(-)-U-50488 hydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: (-)-U-50488 hydrochloride

Cat. No.: B1139491

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Technical Support Center: (-)-U-50488 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **(-)-U-50488 hydrochloride** in experimental settings. Below you will find solubility data, detailed protocols for solution preparation, and troubleshooting guides to address common challenges.

Solubility Data

The solubility of **(-)-U-50488 hydrochloride** can vary slightly between suppliers. The following table summarizes the reported solubility data in DMSO and water.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	≥ 100 mM[1][2][3]	≥ 40.58 mg/mL[1][2]	Hygroscopic DMSO can impact solubility; use newly opened solvent for best results.[4]
Water	20 mM - 50 mM	8.12 mg/mL - 20.29 mg/mL	Sonication or gentle warming may be required to achieve complete dissolution. [1][2][3][4]

Note: The molecular weight of **(-)-U-50488 hydrochloride** is 405.79 g/mol . Batch-specific molecular weights may vary due to hydration, which can affect the solvent volumes required.[1][2]

Experimental Protocols and Workflows

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **(-)-U-50488 hydrochloride** in DMSO.

Materials:

- **(-)-U-50488 hydrochloride** powder
- Anhydrous or high-purity DMSO (newly opened bottle recommended)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Procedure:

- Equilibrate the **(-)-U-50488 hydrochloride** vial to room temperature before opening to minimize moisture absorption.
- Weigh the desired amount of **(-)-U-50488 hydrochloride**. For example, to prepare 1 mL of a 100 mM stock solution, use 40.58 mg of the compound.
- Add the appropriate volume of DMSO to the vial containing the compound.
- Vortex the solution until the solid is completely dissolved. The solution should be clear and colorless to light yellow.[\[5\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#)
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[4\]](#)

Protocol 2: Preparation of an Aqueous Working Solution from a DMSO Stock

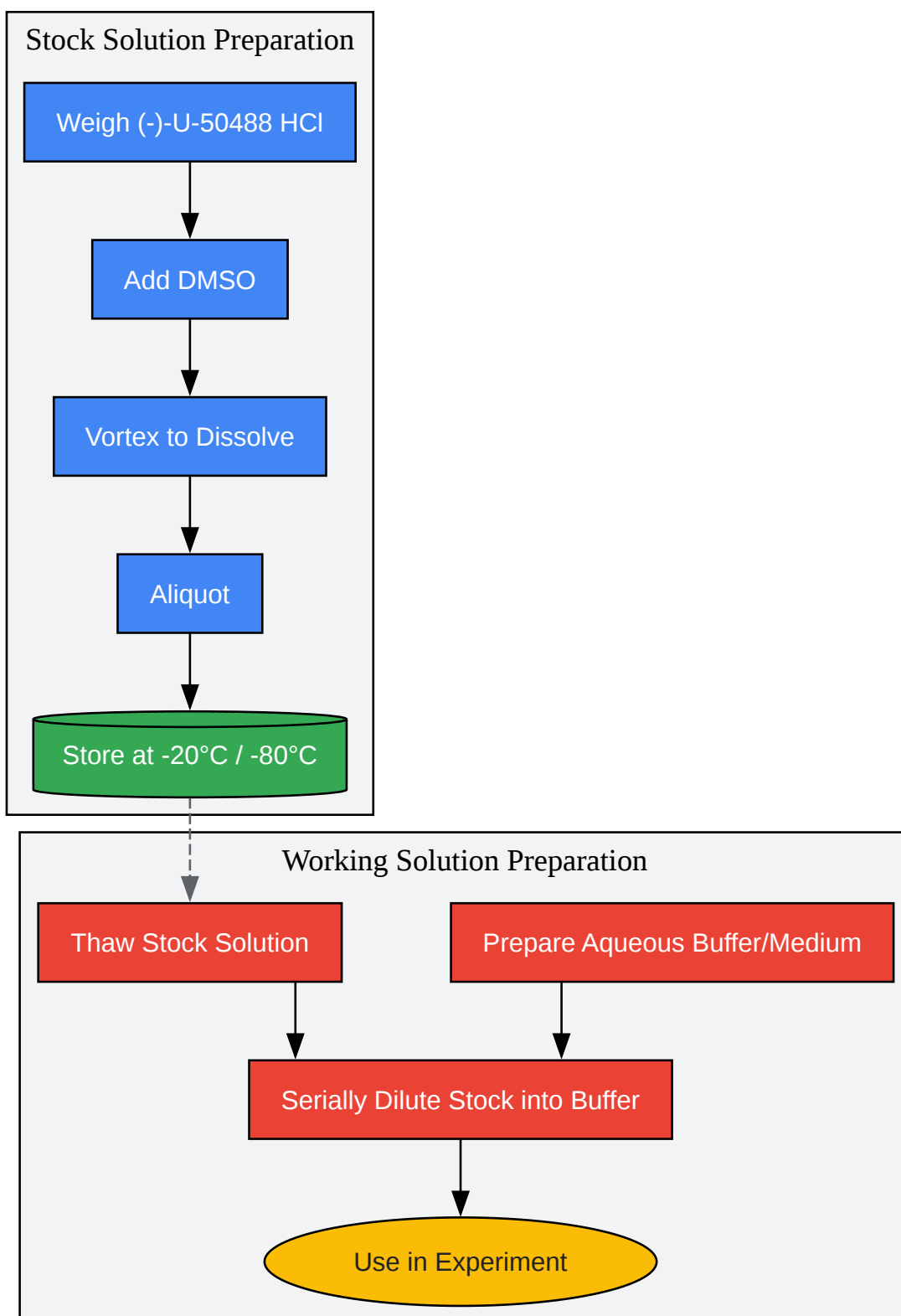
This protocol details the dilution of a DMSO stock solution into an aqueous buffer or cell culture medium for in vitro assays.

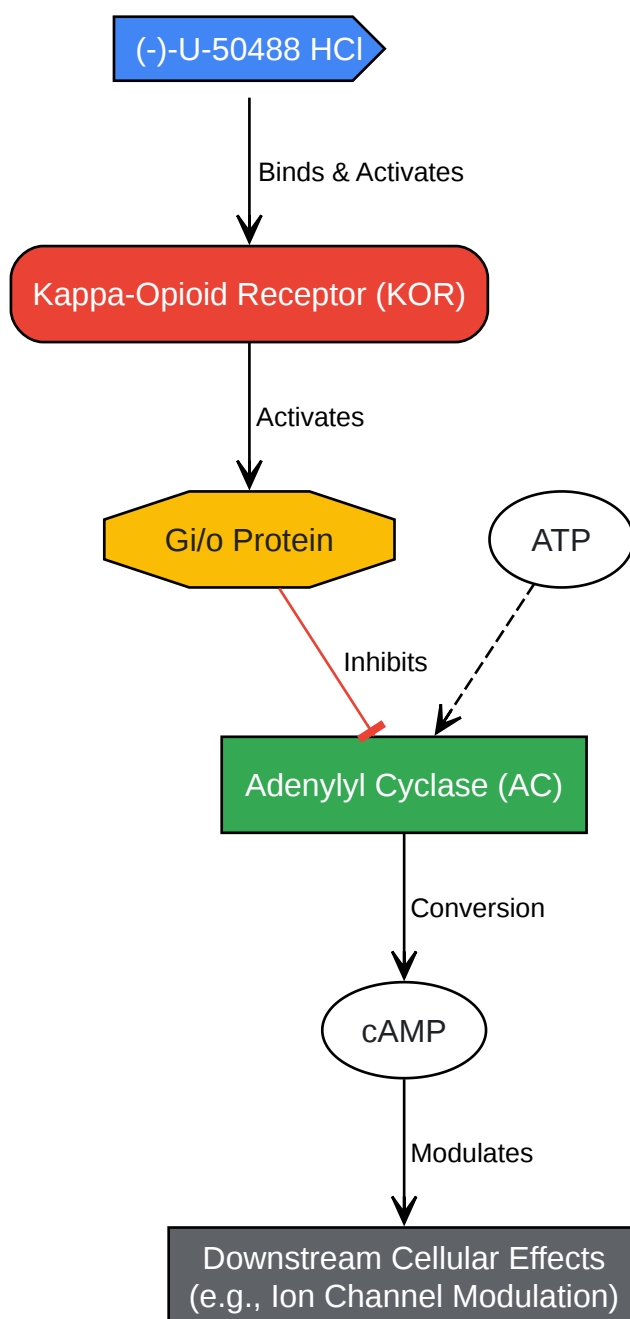
Materials:

- 100 mM **(-)-U-50488 hydrochloride** in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., PBS, saline) or cell culture medium
- Sterile dilution tubes
- Calibrated pipettes

Procedure:

- Thaw the DMSO stock solution at room temperature.
- Perform serial dilutions of the DMSO stock in your desired aqueous buffer or medium to reach the final working concentration.
- When diluting, add the DMSO stock to the aqueous solution slowly while gently vortexing to prevent precipitation.
- Ensure the final concentration of DMSO in the working solution is kept to a minimum, typically below 0.5%, as higher concentrations can be cytotoxic to cells.[\[6\]](#) A DMSO concentration of 0.1% is considered safe for most cell lines.[\[7\]](#)
- If preparing an aqueous solution from a water stock, it is recommended to filter and sterilize it with a 0.22 μ m filter before use.[\[4\]](#)





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